

Application Note & Standard Operating Protocol: 2-Butanone Oxime (MEKO)

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Compound of Interest

Compound Name: 2-Butanone oxime

CAS No.: 96-29-7

Cat. No.: B179465

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Executive Summary & Chemical Profile[1][2]

2-Butanone oxime (MEKO) is a high-utility reagent primarily utilized as an oxygen scavenger (anti-skinning agent) in alkyd resins and a reversible blocking agent for isocyanates in polyurethane synthesis. Despite its utility, it presents a Category 1B Carcinogenicity hazard and is a potent skin sensitizer.

This protocol departs from standard "safety data sheet" repetition. Instead, it focuses on the mechanistic handling of MEKO—understanding how its chemical reactivity (oxime-isocyanate equilibrium, hydrolysis) dictates the safety engineering required in a drug development or polymer chemistry environment.

The "Dual Nature" of MEKO

- **Utility:** Its nucleophilic oxime oxygen attacks electrophiles (like isocyanates), creating thermally reversible bonds.
- **Hazard:** It is readily absorbed through the skin (LD50 Dermal Rabbit >1000 mg/kg, but sensitizing) and metabolically linked to liver carcinoma in rodent models.

Engineering Controls & Risk Assessment

Core Directive: Treat MEKO as a "Select Carcinogen." All manipulations must occur within a containment device.

Parameter	Requirement	Scientific Rationale
Ventilation	Class II Biological Safety Cabinet (ducted) or Chemical Fume Hood	MEKO has a low vapor pressure (10.5 mmHg @ 20°C) compared to MEK, but its carcinogenic potential mandates zero-inhalation tolerance.
Temperature	Store < 25°C; Process < 60°C (unless closed system)	Flash point is ~-63°C. Processing near this limit in open air increases fire risk and vapor concentration.
Material Compatibility	Stainless Steel (316), PTFE, Glass	MEKO is a solvent. Avoid PVC or natural rubber tubing, which may swell or leach plasticizers.

Personal Protective Equipment (PPE) Matrix

CRITICAL WARNING: Standard nitrile exam gloves provide insufficient protection for prolonged contact with MEKO. Ketones and oximes can permeate thin nitrile (< 4 mil) in under 10 minutes.

- **Primary Barrier (Splash Protection):** Double-gloved Nitrile (minimum 5 mil outer). Protocol: Immediately remove and wash hands upon any visible splash.
- **High-Risk Barrier (Spill Cleanup/Immersion):** Butyl Rubber or Silver Shield/4H (Laminate) gloves.
- **Respiratory:** If working outside a hood (strictly prohibited under this SOP, but for emergency egress): Full-face respirator with OV (Organic Vapor) cartridges. P95 pre-filters are recommended if aerosols are generated.

Operational Protocols

Protocol A: Receipt and Storage (The "Yellowing" Check)

MEKO is sensitive to oxidation. Pure MEKO is clear and colorless.[1]

- Inspection: Upon receipt, inspect the liquid against a white background.
 - Clear: Usable.[2]
 - Straw/Yellow: Mild oxidation (acceptable for crude blocking, unacceptable for precision synthesis).
 - Brown: Significant degradation. Discard as hazardous waste.
- Atmosphere: Store under an inert blanket (Nitrogen or Argon) to prevent the formation of peroxides and color bodies.

Protocol B: Isocyanate Blocking (Synthesis Workflow)

Context: Creating a "blocked" isocyanate prepolymer that cures only upon heating.

Reactivity Logic: The reaction is exothermic. The oxime proton is acidic enough to protonate the isocyanate nitrogen, while the oxygen attacks the carbonyl carbon.

Step-by-Step:

- Setup: Flame-dry a 3-neck round bottom flask equipped with a reflux condenser, nitrogen inlet, and addition funnel.
- Charge: Add the isocyanate prepolymer (e.g., IPDI, HDI) and anhydrous solvent (e.g., Ethyl Acetate).
- Equilibration: Heat to 50°C.
- Addition: Add MEKO dropwise via the addition funnel.
 - Stoichiometry: Use a 1.05 molar equivalent of MEKO relative to NCO groups.

- Rate Control: Monitor internal temperature. Do not allow exotherm to exceed 75°C (thermal de-blocking can occur >120°C, but side reactions occur earlier).
- Validation (Self-Correcting Step):
 - Take an aliquot every 30 minutes.
 - Analyze via FT-IR.
 - Endpoint: Disappearance of the NCO peak at 2270 cm^{-1} . If the peak persists after 2 hours, add 0.05 eq additional MEKO.

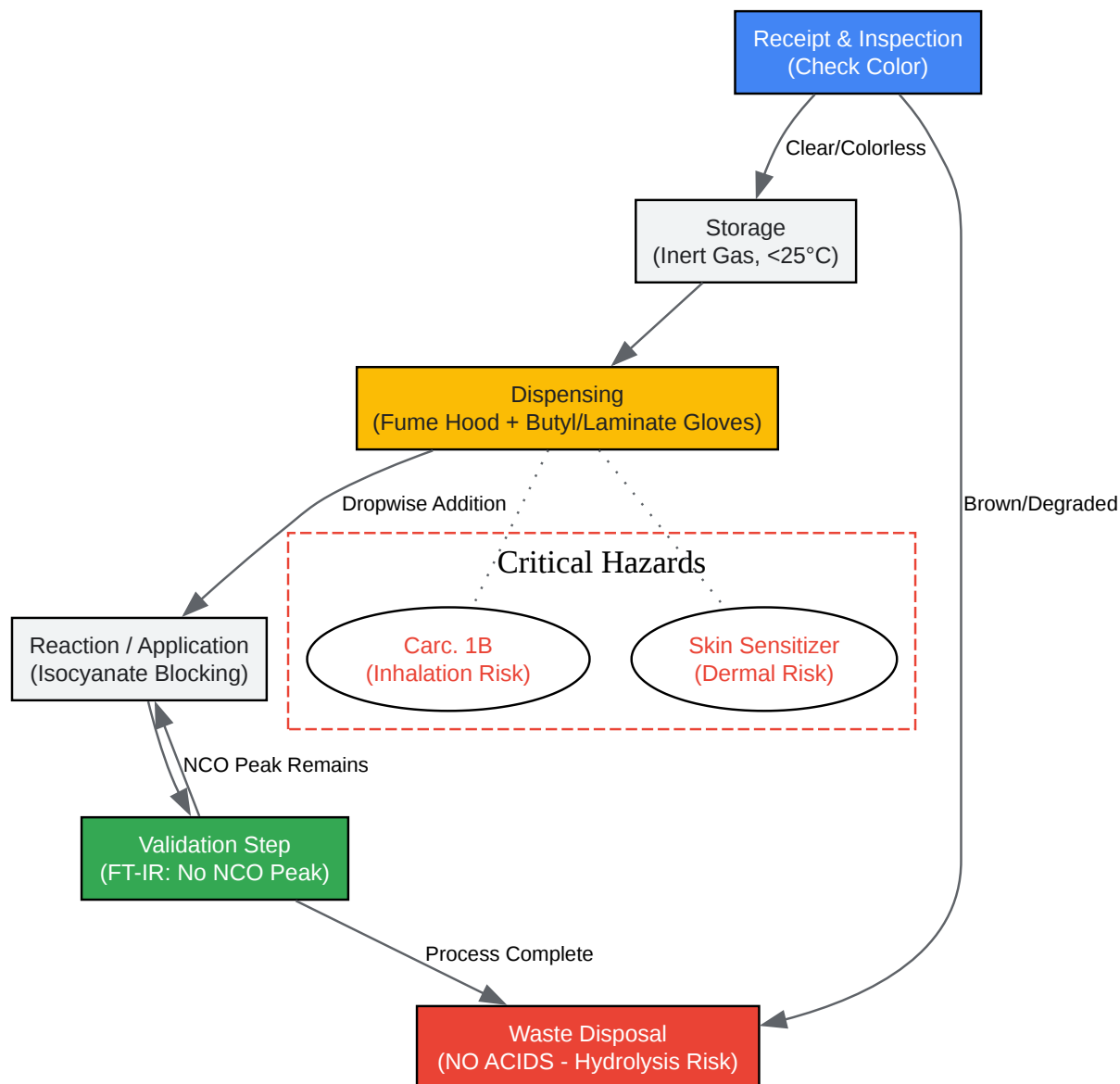
Protocol C: Hydrolysis & Waste Management

Hazard: MEKO hydrolyzes in the presence of strong acids to release 2-Butanone (MEK) and Hydroxylamine (or its salt). Hydroxylamine is unstable and potentially explosive upon heating.

- Segregation: NEVER mix MEKO waste with strong mineral acids (HCl, H₂SO₄).
- Quenching: If MEKO must be neutralized, dilute significantly with water. Do not acidify.
- Disposal: Label clearly as "Carcinogen: MEKO" and "Flammable." Incineration is the only acceptable disposal method.

Visualizing the Safe Handling Lifecycle

The following diagram illustrates the critical decision nodes in the MEKO handling lifecycle, emphasizing the "Stop/Go" validation points.



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Figure 1: Operational lifecycle of **2-Butanone Oxime**, highlighting quality control checkpoints (Receipt) and safety critical points (Waste/Dispensing).[2]

Emergency Procedures

Scenario	Immediate Action	Secondary Action
Skin Contact	Wash with soap and water for 15 mins.[3] Do not use solvents (ethanol/acetone) as they enhance absorption.	Seek medical surveillance for sensitization signs (redness/edema).
Eye Contact	Flush with water for 15 mins.[3]	Consult ophthalmologist immediately (Risk of corneal damage).
Spill (>100mL)	Evacuate area. Don Butyl gloves and respirator.	Absorb with vermiculite or sand. Do not use combustible materials (sawdust).

References

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